

DAPK1: A Multifaceted Regulator of Cell Fate - A Technical Guide

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Compound of Interest

Compound Name: *Dapk1-IN-1*

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Abstract

Death-Associated Protein Kinase 1 (DAPK1) is a calcium/calmodulin-regulated serine/threonine kinase that functions as a critical integrator of cellular stress signals, playing a pivotal role in dictating cell fate through its involvement in apoptosis, autophagy, and tumorigenesis. As a tumor suppressor, its dysregulation is implicated in various cancers and neurodegenerative diseases, making it a compelling target for therapeutic intervention. This technical guide provides an in-depth overview of the function of DAPK1, the target of the inhibitor **Dapk1-IN-1**. It summarizes key quantitative data, details experimental methodologies for studying DAPK1, and visualizes its complex signaling networks.

Introduction to DAPK1

DAPK1 is a 160 kDa multidomain protein that acts as a positive mediator of programmed cell death induced by stimuli such as interferon-gamma (IFN- γ) and tumor necrosis factor-alpha (TNF- α)[1][2]. Its function is intricately linked to its structure, which includes an N-terminal kinase domain, a calmodulin-regulatory domain, ankyrin repeats, a cytoskeleton-binding

region, and a C-terminal death domain[3]. The kinase activity of DAPK1 is essential for its pro-apoptotic and pro-autophagic functions.

Quantitative Data on DAPK1 Interactions and Inhibition

The development of small molecule inhibitors targeting DAPK1 is a significant area of research. **Dapk1-IN-1** is one such inhibitor. The following tables summarize key quantitative data related to DAPK1 inhibition and enzyme kinetics.

Table 1: DAPK1 Inhibitor Binding Affinities and Potency

Inhibitor	Kd (μM)	IC50 (nM)	Notes
Dapk1-IN-1	0.63[4]	-	Investigated for its potential in Alzheimer's disease research.
HS38	0.3[5]	200[6]	ATP-competitive inhibitor.
TC-DAPK 6	-	69[7]	ATP-competitive inhibitor.
Compound 4q	-	1090[8]	Selective DAPK1 inhibitor.
Staurosporine	-	87[9]	Broad-spectrum kinase inhibitor, often used as a positive control.

Table 2: DAPK1 Substrate Kinetics

Substrate	Km (μM)	kcat (min^{-1})	Catalytic Efficiency (kcat/Km) ($\mu\text{M}^{-1}\text{min}^{-1}$)
Peptide Substrate	6.8[10]	-	12.2[10]
ATP	-	-	-

Table 3: Specific Activity of DAPK1

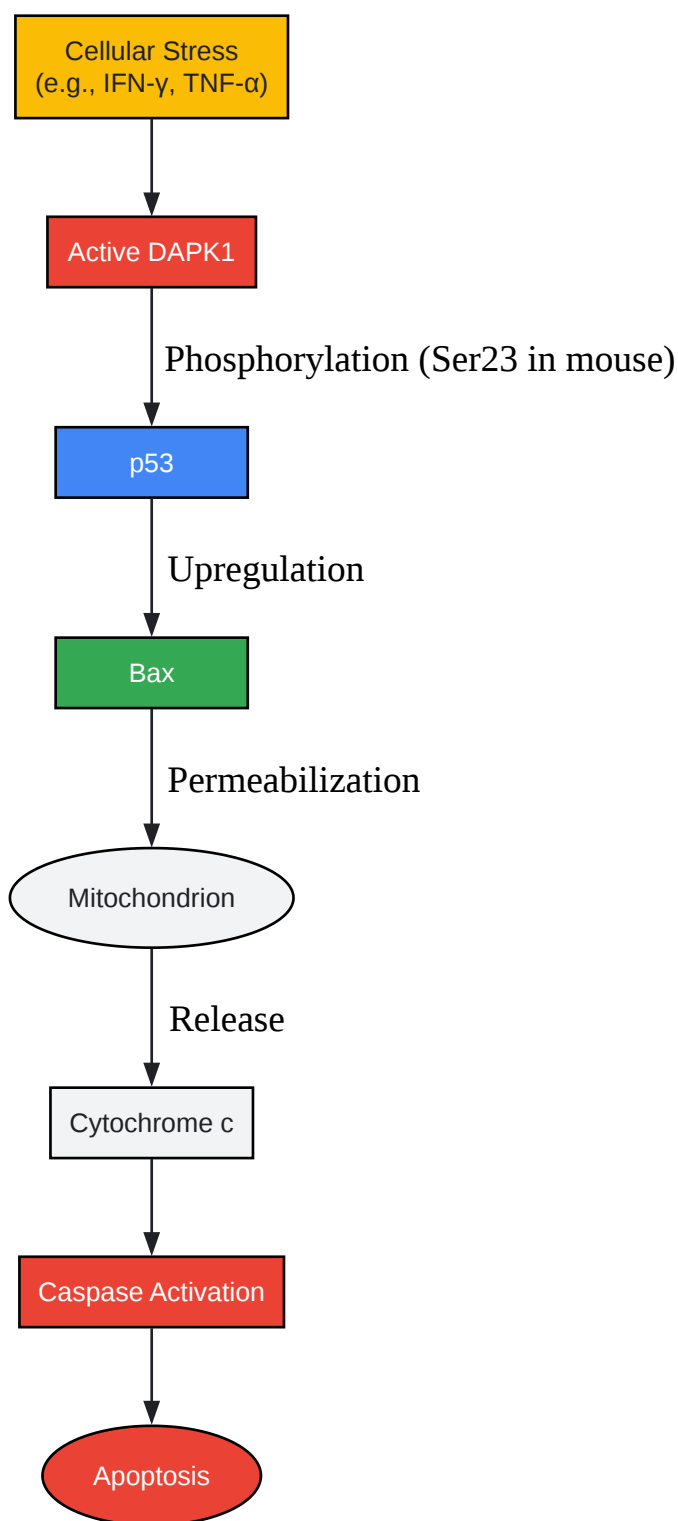
Enzyme	Specific Activity	Substrate
Wild-type DAPK1	0.053 pmol/min/ng[6]	Myosin II regulatory light chain (RLC)

Key Signaling Pathways Involving DAPK1

DAPK1 is a central node in several critical signaling pathways that regulate cell death and survival.

DAPK1 in Apoptosis

DAPK1 promotes apoptosis through multiple mechanisms, including the phosphorylation of key signaling molecules and interactions with components of the apoptotic machinery. A significant pathway involves its interaction with the tumor suppressor protein p53.

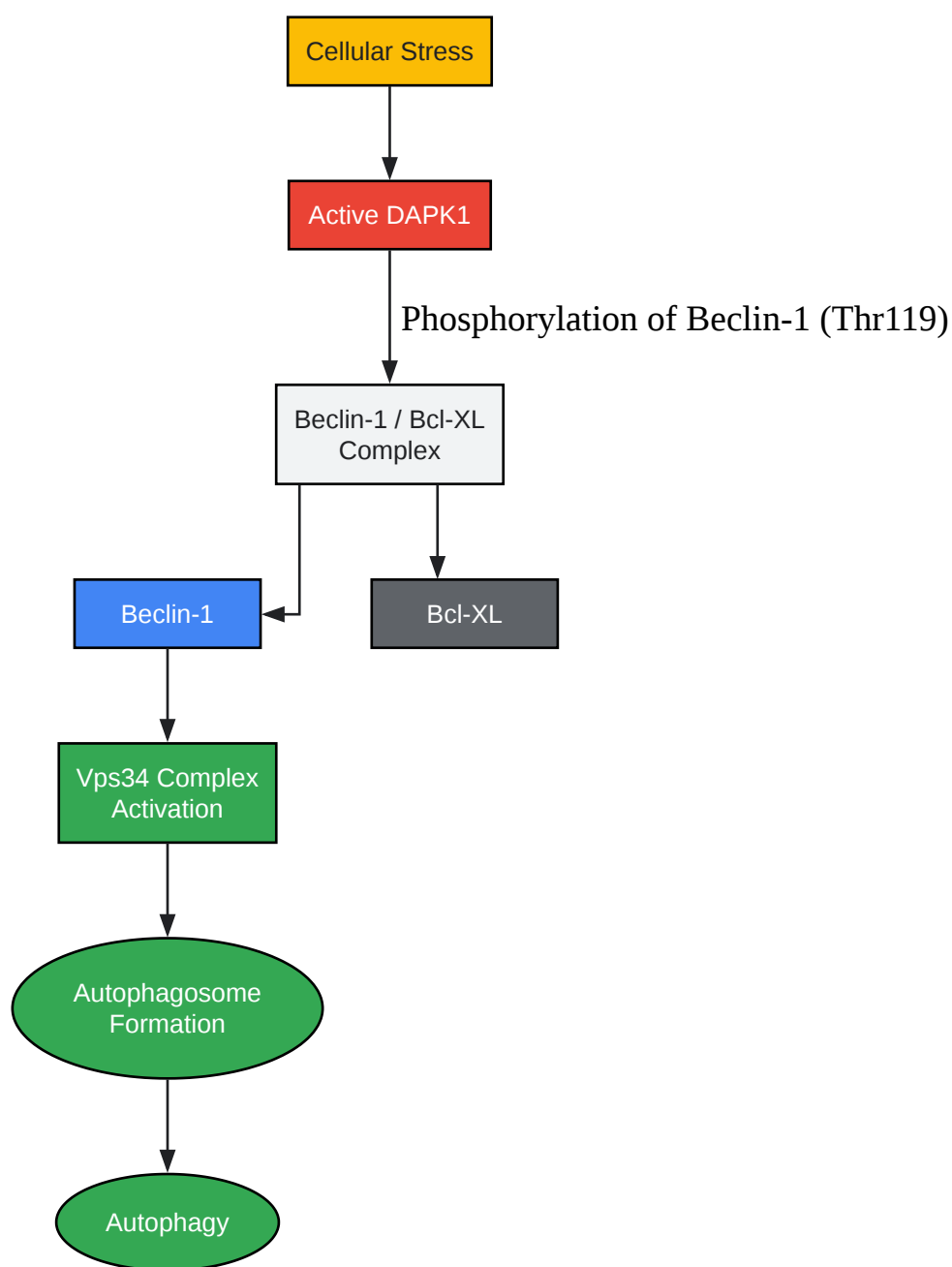


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Figure 1: DAPK1-p53 signaling pathway in apoptosis.

DAPK1 in Autophagy

DAPK1 is also a key regulator of autophagy, a cellular process of self-digestion of cytoplasmic components. One of the primary mechanisms by which DAPK1 induces autophagy is through its interaction with and phosphorylation of Beclin-1.



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Figure 2: DAPK1-Beclin-1 signaling in autophagy induction.

Experimental Protocols

This section provides detailed methodologies for key experiments used to study DAPK1 function.

In Vitro DAPK1 Kinase Assay

This protocol is adapted from commercially available kinase assay kits and published studies to measure the enzymatic activity of DAPK1 and to screen for inhibitors.

Materials:

- Recombinant human DAPK1
- DAPK1 substrate (e.g., Myelin Basic Protein (MBP) or a specific peptide substrate)
- ATP
- Kinase reaction buffer (e.g., 50 mM Tris-HCl pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 2 mM DTT, 0.01% Brij-35)
- ADP-Glo™ Kinase Assay Kit (Promega) or similar
- 384-well plates
- Plate reader capable of luminescence detection

Procedure:

- Prepare a dilution series of the test inhibitor in DMSO.
- In a 384-well plate, add 1 µl of the inhibitor dilution or DMSO (vehicle control).
- Add 2 µl of DAPK1 enzyme solution (e.g., 3 ng of DAPK1 in kinase buffer).
- Prepare a substrate/ATP mix (e.g., 5 µM ATP and 0.1 µg/µl MBP in kinase buffer).
- Add 2 µl of the substrate/ATP mix to initiate the reaction.

- Incubate the plate at room temperature for 60 minutes.
- Add 5 µl of ADP-Glo™ Reagent and incubate for 40 minutes at room temperature to stop the kinase reaction and deplete the remaining ATP.
- Add 10 µl of Kinase Detection Reagent and incubate for 30 minutes at room temperature to convert ADP to ATP and generate a luminescent signal.
- Measure the luminescence using a plate reader. The signal is proportional to the ADP generated and thus to the DAPK1 activity[9].

Co-immunoprecipitation (Co-IP) of DAPK1 and Interacting Proteins

This protocol describes the co-immunoprecipitation of DAPK1 to identify and confirm its protein-protein interactions, such as with p53 or Beclin-1.

Materials:

- Cells expressing endogenous or tagged DAPK1 and the protein of interest.
- Lysis buffer (e.g., 50 mM Tris-HCl pH 7.4, 150 mM NaCl, 1 mM EDTA, 1% Triton X-100, and protease/phosphatase inhibitors).
- Anti-DAPK1 antibody or antibody against the tag.
- Protein A/G magnetic beads.
- Wash buffer (lysis buffer with lower detergent concentration).
- Elution buffer (e.g., glycine-HCl pH 2.5 or SDS-PAGE sample buffer).
- SDS-PAGE and Western blotting reagents.

Procedure:

- Lyse the cells in ice-cold lysis buffer.

- Clarify the lysate by centrifugation at 14,000 x g for 15 minutes at 4°C.
- Pre-clear the lysate by incubating with protein A/G beads for 1 hour at 4°C.
- Incubate the pre-cleared lysate with the primary antibody overnight at 4°C with gentle rotation.
- Add protein A/G beads and incubate for another 2-4 hours at 4°C.
- Wash the beads 3-5 times with wash buffer.
- Elute the protein complexes from the beads using elution buffer.
- Analyze the eluted proteins by SDS-PAGE and Western blotting using antibodies against DAPK1 and the suspected interacting protein[1][11].

Cellular Thermal Shift Assay (CETSA) for Target Engagement

CETSA is used to verify the direct binding of a compound to its target protein in a cellular environment based on ligand-induced thermal stabilization.

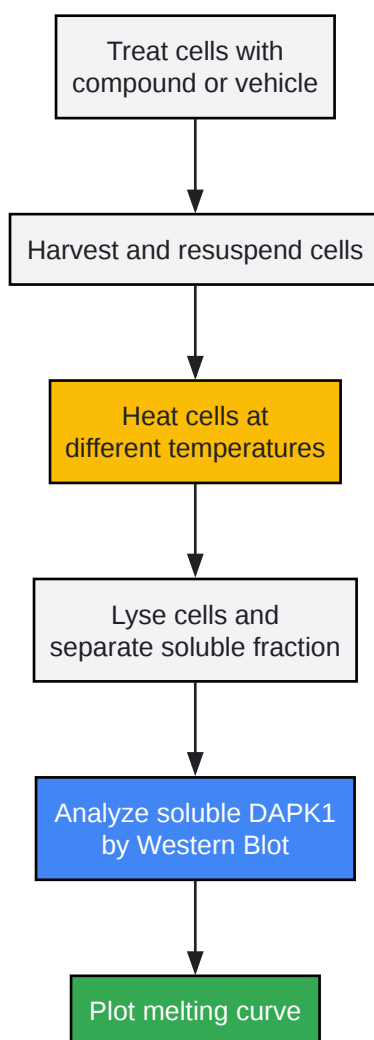
Materials:

- Cells expressing the target protein (DAPK1).
- Test compound (e.g., **Dapk1-IN-1**).
- PBS and lysis buffer with protease inhibitors.
- PCR thermocycler.
- SDS-PAGE and Western blotting reagents.

Procedure:

- Treat cultured cells with the test compound or vehicle control for a specified time (e.g., 1-3 hours).

- Harvest and wash the cells, then resuspend in PBS.
- Aliquot the cell suspension into PCR tubes.
- Heat the aliquots to a range of temperatures (e.g., 40-70°C) for 3-5 minutes in a thermocycler, followed by cooling.
- Lyse the cells by freeze-thaw cycles.
- Separate the soluble fraction (containing stabilized, non-denatured protein) from the precipitated, denatured protein by centrifugation.
- Analyze the amount of soluble DAPK1 in each sample by Western blotting.
- A shift in the melting curve to a higher temperature in the presence of the compound indicates target engagement[12][13][14].



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Figure 3: General workflow for a Cellular Thermal Shift Assay (CETSA).

Conclusion

DAPK1 is a complex and critically important kinase that stands at the crossroads of cell survival and death. Its role as a tumor suppressor and its involvement in neurodegenerative diseases underscore its potential as a therapeutic target. The inhibitor **Dapk1-IN-1** and other small molecules provide valuable tools for dissecting the intricate functions of DAPK1. The experimental protocols and quantitative data presented in this guide offer a foundation for researchers and drug development professionals to further explore the biology of DAPK1 and to advance the development of novel therapeutics targeting this key enzyme.

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